

# No Publicly Available Data on Synergistic Effects of Ningetinib with Chemotherapy in NSCLC

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ningetinib*

Cat. No.: *B560533*

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Despite a comprehensive search for preclinical and clinical data, no studies detailing the synergistic effects of **Ningetinib** in combination with standard chemotherapy agents—such as cisplatin, pemetrexed, or gemcitabine—for the treatment of non-small cell lung cancer (NSCLC) have been identified in the public domain.

As a result, a comparison guide with supporting experimental data on this specific topic cannot be provided at this time. The core requirements of presenting quantitative data in tables, detailing experimental protocols, and visualizing signaling pathways cannot be fulfilled due to the absence of published research in this area.

**Ningetinib** is a multi-kinase inhibitor targeting receptor tyrosine kinases such as c-Met, AXL, VEGFR-2, Mer, and Flt3.<sup>[1]</sup> Its therapeutic potential is being investigated in various cancers, including NSCLC, primarily as a targeted agent.<sup>[2][3]</sup> Clinical trials involving **Ningetinib** have focused on its use as a monotherapy in patients with specific genetic alterations, such as MET exon 14 skipping mutations, or in combination with other targeted therapies like EGFR inhibitors for patients who have developed resistance.<sup>[2][3]</sup>

While the combination of targeted therapies with chemotherapy is a common strategy in oncology to enhance efficacy and overcome resistance, and numerous studies have explored such combinations with other kinase inhibitors in NSCLC, specific data for **Ningetinib** remains elusive.

Researchers, scientists, and drug development professionals interested in the potential synergistic effects of **Ningetinib** with chemotherapy in NSCLC are encouraged to monitor

ongoing and future publications from preclinical research and clinical trials. At present, any discussion on this topic would be speculative and lack the required empirical evidence for a data-driven comparison guide.

## Disclaimer

This information is based on a review of publicly available scientific literature and clinical trial databases. The absence of evidence does not definitively mean that no research has been conducted, but rather that it has not been published or made publicly available at the time of this response.

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## References

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